

# Application Note: Tracing the Krebs Cycle with Fumaric Acid- $^{13}\text{C}_4$

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## Compound of Interest

Compound Name: Fumaric acid- $^{13}\text{C}_4$

Cat. No.: B583581

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for tracing the Krebs cycle (also known as the Citric Acid Cycle or TCA cycle) using Fumaric acid- $^{13}\text{C}_4$  as a stable isotope tracer. It outlines the experimental workflow, from cell culture and labeling to metabolite extraction and analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.

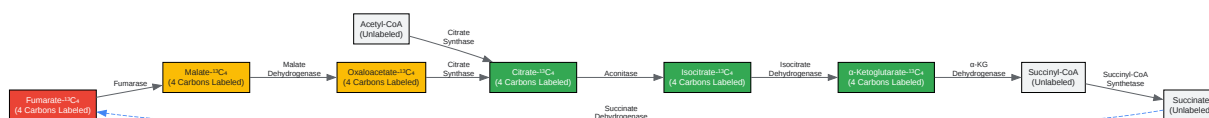
## Principle of the Method

Stable isotope tracing is a powerful technique used to investigate metabolic pathways.<sup>[1]</sup> By supplying cells with a substrate labeled with a heavy isotope, such as  $^{13}\text{C}$ , researchers can track the path of the labeled atoms as they are incorporated into downstream metabolites.<sup>[1][2][3]</sup>

Fumaric acid is a key intermediate in the Krebs cycle.<sup>[4][5][6]</sup> Introducing Fumaric acid- $^{13}\text{C}_4$ , where all four carbon atoms are the  $^{13}\text{C}$  isotope, allows for the direct investigation of the latter half of the cycle and any reverse reactions. As the  $^{13}\text{C}_4$ -fumarate is metabolized, the labeled carbons are incorporated into subsequent intermediates, including malate, oxaloacetate, citrate, and glutamate.<sup>[7][8]</sup> Analyzing the mass isotopologue distribution (MID) of these metabolites via mass spectrometry or NMR reveals the activity of the Krebs cycle and related pathways.<sup>[1][9]</sup>

## Metabolic Pathway of $^{13}\text{C}_4$ -Fumarate in the Krebs Cycle

The diagram below illustrates the entry of  $^{13}\text{C}_4$ -Fumarate into the Krebs cycle and the subsequent labeling of downstream metabolites.

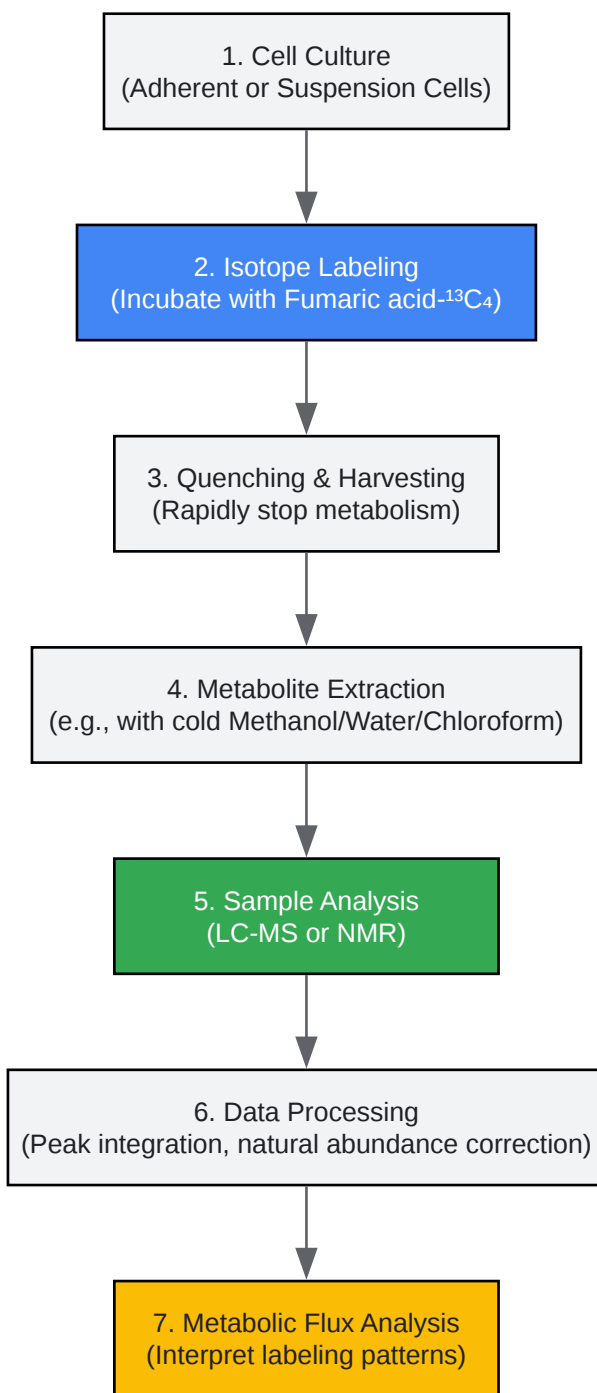


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Caption: Pathway of  $^{13}\text{C}_4$ -Fumarate through the Krebs cycle.

## Experimental Workflow

The overall experimental process involves several key stages, from sample preparation to data analysis.



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